

A Comprehensive Technical Guide to Caffeoyltryptophan: Chemical and Physical Properties

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Compound of Interest

Compound Name: Caffeoyltryptophan

Cat. No.: B1649275

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Abstract

Caffeoyltryptophan, a naturally occurring phenolic amide, has garnered significant interest within the scientific community for its potential therapeutic applications. This technical guide provides an in-depth overview of the chemical and physical properties of **Caffeoyltryptophan**, alongside detailed experimental protocols for its synthesis, extraction, and analysis. Furthermore, this document elucidates its biological activities, including its role as an inhibitor of protein tyrosine phosphatase 1B (PTP1B) and α -glucosidase, as well as its antioxidant, anti-inflammatory, and neuroprotective properties. A key focus is placed on its potential mechanism of action involving the Protein Phosphatase 2A (PP2A) signaling pathway.

Chemical and Physical Properties

Caffeoyltryptophan, also known as N-**Caffeoyltryptophan** or trans-Caffeoyl-L-tryptophan, is a conjugate of caffeic acid and the amino acid L-tryptophan. Its chemical structure combines the antioxidant properties of a phenolic compound with the biological significance of an essential amino acid.

Chemical Identifiers and Molecular Characteristics

A summary of the key chemical identifiers and molecular properties of **Caffeoyltryptophan** is presented in Table 1.

Property	Value	Reference
IUPAC Name	(2S)-2-[[[(E)-3-(3,4-dihydroxyphenyl)prop-2-enoyl]amino]-3-(1H-indol-3-yl)propanoic acid	
CAS Number	109163-69-1	
Molecular Formula	C ₂₀ H ₁₈ N ₂ O ₅	
Molecular Weight	366.37 g/mol	
Canonical SMILES	<chem>C1=CC=C2C(=C1)C(=CN2)C--INVALID-LINK--NC(=O)/C=C/C3=CC(=C(C=C3)O)O</chem>	
InChI Key	XITPERBRJNUFSB-BVBGJJFLSA-N	
Synonyms	N-Caffeoyltryptophan, trans-Caffeoyl-L-tryptophan, Javamide-II	

Physical and Chemical Properties

The known and predicted physical and chemical properties of **Caffeoyltryptophan** are detailed in Table 2.

Property	Value	Reference
Physical State	White to off-white solid	
Boiling Point	771.3 ± 60.0 °C (Predicted)	
Density	1.460 ± 0.06 g/cm ³ (Predicted)	
pKa	3.0 ± 0.10 (Predicted)	
XLogP3	2.0	
Hydrogen Bond Donors	5	
Hydrogen Bond Acceptors	6	
UV Absorption Maxima	290 nm and 320 nm	

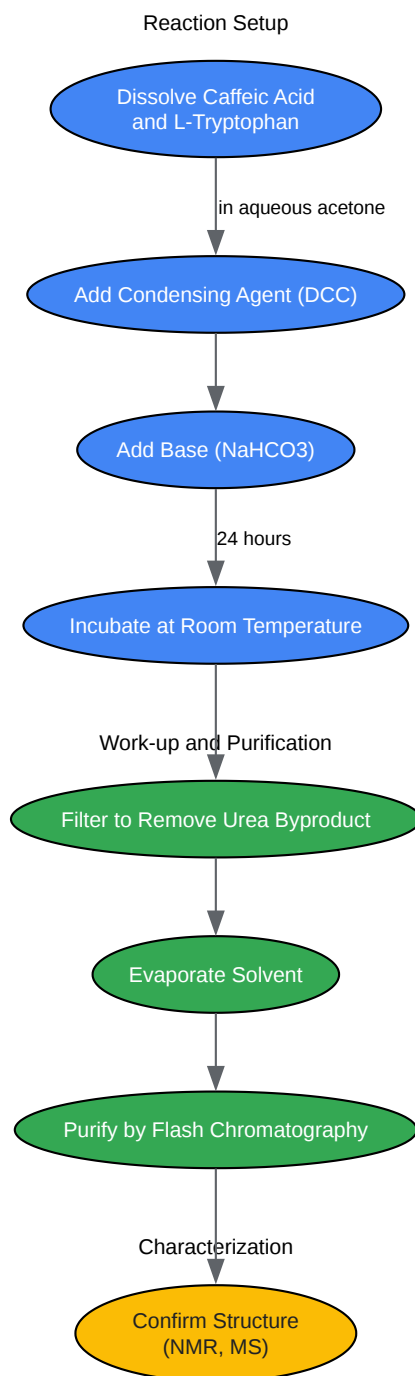
Experimental Protocols

This section provides detailed methodologies for key experiments related to the synthesis, extraction, analysis, and biological evaluation of **Caffeoyltryptophan**.

Synthesis of Caffeoyltryptophan

The synthesis of **Caffeoyltryptophan** can be achieved through the amidation of caffeic acid with L-tryptophan. A general one-pot synthesis protocol is described below.

Workflow for the Synthesis of Caffeoyltryptophan

[Click to download full resolution via product page](#)Caption: Workflow for the one-pot synthesis of **Caffeoyltryptophan**.

Methodology:

- **Reaction Mixture Preparation:** Dissolve equimolar amounts of caffeic acid, L-tryptophan, N,N'-dicyclohexylcarbodiimide (DCC), and sodium bicarbonate in an aqueous acetone solution.
- **Reaction:** Stir the mixture at room temperature for approximately 24-25 hours.
- **Work-up:** Filter the reaction mixture to remove the dicyclohexylurea byproduct.
- **Purification:** Concentrate the filtrate under reduced pressure and purify the crude product by flash chromatography.
- **Characterization:** Confirm the structure of the synthesized **Caffeoyltryptophan** using nuclear magnetic resonance (NMR) and mass spectrometry (MS).

Extraction of Caffeoyltryptophan from Coffee Beans

Caffeoyltryptophan is naturally present in coffee beans. The following protocol outlines a general procedure for its extraction.

Methodology:

- **Sample Preparation:** Grind green coffee beans into a fine powder.
- **Extraction:** Macerate the coffee powder with a polar solvent mixture, such as methanol/water or ethanol/water, at a temperature between 45°C and 60°C for 4 to 40 hours.
- **Filtration and Concentration:** Filter the extract to remove solid particles and concentrate the filtrate under reduced pressure.
- **Purification:** The crude extract can be further purified using techniques like solid-phase extraction (SPE) or preparative high-performance liquid chromatography (HPLC).

HPLC Analysis of Caffeoyltryptophan

High-performance liquid chromatography is a common method for the quantification of **Caffeoyltryptophan** in various samples.

Methodology:

- **Chromatographic System:** Utilize a reversed-phase HPLC system equipped with a C18 column.
- **Mobile Phase:** Employ a gradient elution with a mobile phase consisting of an aqueous solution with an acidifier (e.g., formic acid or acetic acid) and an organic solvent (e.g., acetonitrile or methanol).
- **Detection:** Detect **Caffeoyltryptophan** using a UV detector at its absorption maxima of 290 nm and 320 nm, or a fluorescence detector.
- **Quantification:** Prepare a standard curve with known concentrations of **Caffeoyltryptophan** to quantify the amount in the sample.

Biological Activity Assays

Methodology:

- **Reaction Mixture:** Prepare a reaction mixture containing recombinant human PTP1B enzyme, a buffer solution (e.g., Tris-HCl with EDTA and DTT), and various concentrations of **Caffeoyltryptophan**.
- **Substrate Addition:** Initiate the enzymatic reaction by adding the substrate, p-nitrophenyl phosphate (pNPP).
- **Incubation:** Incubate the reaction mixture at 37°C for a defined period.
- **Measurement:** Measure the absorbance of the product, p-nitrophenol, at 405 nm using a spectrophotometer.
- **IC₅₀ Determination:** Calculate the concentration of **Caffeoyltryptophan** that inhibits 50% of the PTP1B activity (IC₅₀).

Methodology:

- **Enzyme and Inhibitor Incubation:** Pre-incubate α -glucosidase enzyme with varying concentrations of **Caffeoyltryptophan** in a phosphate buffer (pH 6

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